

Acetaldehyde, 2,4-dinitrophenylhydrazone

molecular weight and formula

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Compound of Interest

Compound Name: *Acetaldehyde, 2,4-dinitrophenylhydrazone*

Cat. No.: *B131636*

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A Technical Guide to Acetaldehyde 2,4-Dinitrophenylhydrazone

This guide provides essential information regarding the molecular properties of acetaldehyde 2,4-dinitrophenylhydrazone, a compound frequently utilized in analytical chemistry for the detection and quantification of acetaldehyde.

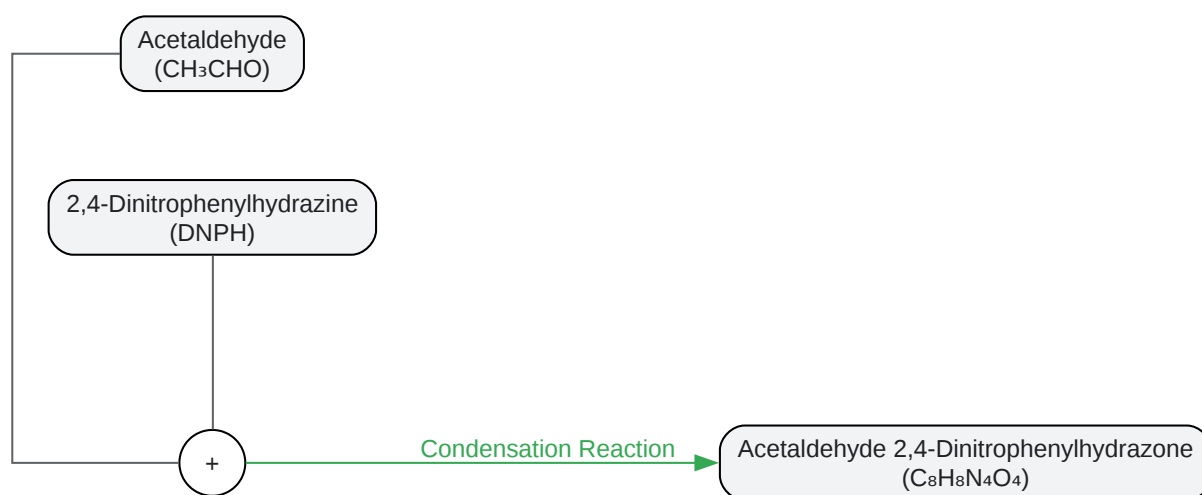
Core Molecular Data

Acetaldehyde 2,4-dinitrophenylhydrazone is a derivative formed through the condensation reaction of acetaldehyde with 2,4-dinitrophenylhydrazine (DNPH).^[1] This reaction is a cornerstone of carbonyl compound analysis. The key molecular identifiers for this compound are summarized below.

Property	Value
Molecular Formula	C ₈ H ₈ N ₄ O ₄
Molecular Weight	224.17 g/mol ^{[1][2]}
Alternate Formula	CH ₃ CH=NNHC ₆ H ₃ (NO ₂) ₂
CAS Registry Number	1019-57-4 ^{[1][2][3]}

Logical Relationship: Synthesis Pathway

The formation of acetaldehyde 2,4-dinitrophenylhydrazone is a classic chemical reaction used to identify aldehydes and ketones. The carbonyl group of acetaldehyde reacts with 2,4-dinitrophenylhydrazine in an acidic medium to form a stable hydrazone, which typically precipitates as a yellow solid.[1]



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Formation of Acetaldehyde 2,4-Dinitrophenylhydrazone.

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References

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